

PIK-293 solubility issues in aqueous buffer

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Compound of Interest

Compound Name: PIK-293

Cat. No.: B610106

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Technical Support Center: PIK-293

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the PI3K inhibitor, **PIK-293**. The information is designed to address common issues, particularly those related to its limited solubility in aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: What is **PIK-293** and what is its mechanism of action?

A1: **PIK-293** is a potent and selective inhibitor of the phosphoinositide 3-kinase (PI3K) signaling pathway.^{[1][2][3]} It primarily targets the p110 δ isoform of PI3K with a reported IC₅₀ of 0.24 μ M, exhibiting significantly less potency against p110 α , p110 β , and p110 γ isoforms.^{[1][3]} **PIK-293** is a pyrazolopyrimidine analog of IC87114.^[1] By inhibiting PI3K, **PIK-293** blocks the conversion of PIP2 to PIP3, a critical step in the activation of downstream signaling cascades, most notably the Akt/mTOR pathway. This pathway is crucial for regulating cell growth, proliferation, survival, and metabolism. Dysregulation of the PI3K/Akt/mTOR pathway is a hallmark of many cancers, making it a key target for therapeutic intervention.

Q2: What are the main solubility characteristics of **PIK-293**?

A2: **PIK-293** is a lipophilic compound with very low aqueous solubility. It is generally described as insoluble in water and ethanol, but highly soluble in organic solvents like dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).^{[1][2][3]} This low aqueous solubility is a common characteristic of compounds belonging to the pyrazolo[3,4-d]pyrimidine class and presents a

significant challenge for its use in aqueous-based in vitro and in vivo experimental systems.[4]
[5]

Q3: I'm observing precipitation of **PIK-293** when I add it to my aqueous buffer or cell culture medium. What are the common causes?

A3: Precipitation of **PIK-293** in aqueous solutions is a frequent issue and can be attributed to several factors:

- **Low Aqueous Solubility:** The fundamental physicochemical properties of **PIK-293** limit its solubility in water-based solutions.
- **"Solvent Shock":** Rapidly diluting a concentrated DMSO stock of **PIK-293** into an aqueous buffer can cause the compound to "crash out" of solution as it moves from a favorable organic solvent to an unfavorable aqueous environment.
- **High Final Concentration:** The intended final concentration of **PIK-293** in your experiment may exceed its solubility limit in the specific aqueous buffer or cell culture medium being used.
- **Buffer Composition and pH:** The pH and the presence of salts in the buffer can influence the solubility of **PIK-293**.
- **Temperature:** Changes in temperature can affect the solubility of small molecules.
- **Media Components:** Interactions with components in complex cell culture media, such as proteins and salts, can also lead to precipitation.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **PIK-293** in various solvents. Due to its very low aqueous solubility, comprehensive data in a wide range of buffers is not readily available.

Solvent/Buffer System	Concentration	Molarity	Notes
DMSO	80 mg/mL	201.29 mM	Use fresh, anhydrous DMSO as moisture can reduce solubility. [1]
DMF	30 mg/mL	75.48 mM	
DMSO:PBS (pH 7.2) (1:6)	0.14 mg/mL	0.35 mM	This represents a more physiologically relevant aqueous buffer system. [6]
Ethanol	Insoluble	-	
Water	Insoluble	-	[1] [2] [3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM PIK-293 Stock Solution in DMSO

Materials:

- **PIK-293** powder (Molecular Weight: 397.43 g/mol)
- Anhydrous, high-quality Dimethyl Sulfoxide (DMSO)
- Sterile, amber or light-protecting microcentrifuge tubes
- Vortex mixer
- Ultrasonic water bath (optional)

Procedure:

- Weighing: Accurately weigh out the desired amount of **PIK-293** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out

3.97 mg of **PIK-293**.

- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube. For the example above, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex vigorously for 1-2 minutes. If the compound does not fully dissolve, you can gently warm the solution to 37°C for a few minutes or use an ultrasonic water bath for 5-10 minute intervals until the solution is completely clear.^[6]
- Visual Inspection: Visually inspect the solution against a light source to ensure that no solid particles remain. A clear solution is critical for accurate dosing.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, light-protecting tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.^{[1][6]}

Protocol 2: Dilution of PIK-293 Stock Solution into Aqueous Buffer for Cell-Based Assays

This protocol uses a serial dilution method to minimize the risk of precipitation.

Materials:

- 10 mM **PIK-293** stock solution in DMSO
- Pre-warmed (37°C) sterile aqueous buffer or cell culture medium
- Sterile microcentrifuge tubes or conical tubes

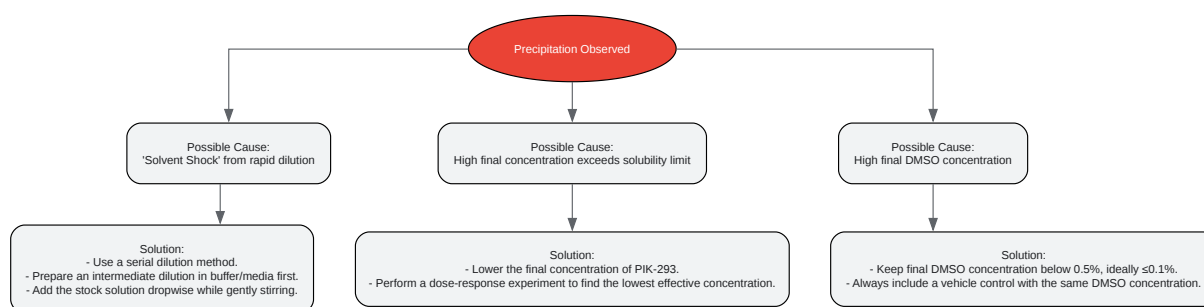
Procedure (Example for preparing a 10 µM final concentration):

- Intermediate Dilution: Prepare an intermediate dilution of the **PIK-293** stock solution. For example, to make a 1 mM intermediate solution, add 10 µL of the 10 mM stock solution to 90 µL of pre-warmed buffer/media in a sterile tube. Mix well by gentle pipetting.
- Final Dilution: Add the intermediate dilution to the final volume of your pre-warmed buffer/media. To achieve a final concentration of 10 µM in 10 mL of media, add 100 µL of the 1 mM intermediate solution to the 10 mL of media.

- **Mixing:** Immediately after adding the intermediate dilution, mix the final solution gently but thoroughly by inverting the tube or swirling the flask. Avoid vigorous vortexing which can sometimes promote precipitation.
- **Vehicle Control:** It is crucial to prepare a vehicle control by adding the same final concentration of DMSO to your buffer/media without the inhibitor. For the example above, this would be a 0.1% DMSO concentration in the final solution.
- **Immediate Use:** Use the freshly prepared **PIK-293**-containing buffer/media immediately in your experiment to minimize the risk of precipitation over time.

Troubleshooting Guide for PIK-293 Solubility Issues

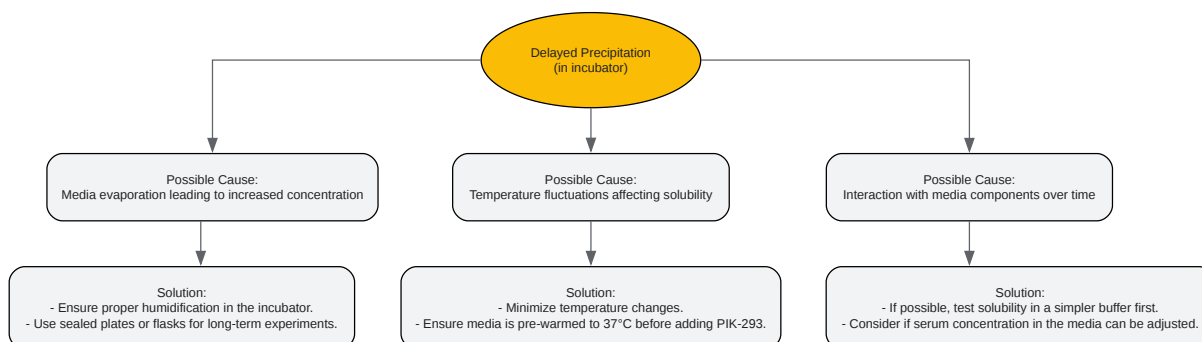
Problem: Precipitate forms immediately upon adding **PIK-293** stock solution to the aqueous buffer.



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Troubleshooting immediate precipitation of **PIK-293**.

Problem: The solution is initially clear, but a precipitate forms over time in the incubator.

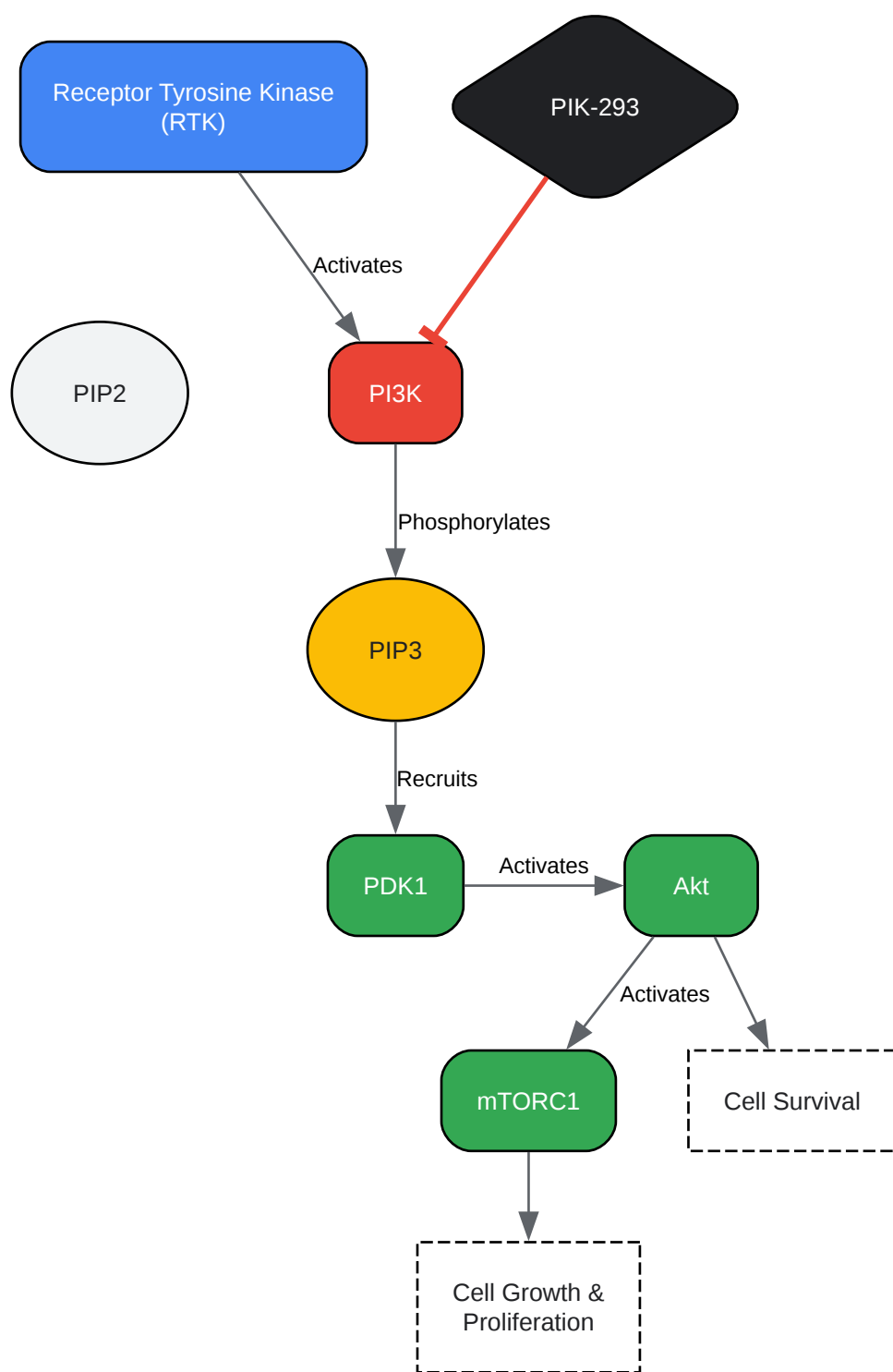


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Troubleshooting delayed precipitation of **PIK-293**.

PIK-293 Signaling Pathway

PIK-293 inhibits the PI3K/Akt/mTOR signaling pathway. The diagram below illustrates the key components of this pathway and the point of inhibition by **PIK-293**.



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PI3K/Akt/mTOR signaling pathway showing inhibition by **PIK-293**.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. PIK-293 - LKT Labs [lktlabs.com]
- 3. medkoo.com [medkoo.com]
- 4. Water Solubility Enhancement of Pyrazolo[3,4-d]pyrimidine Derivatives via Miniaturized Polymer–Drug Microarrays - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Pyrazolo-Pyrimidinones with Improved Solubility and Selective Inhibition of Adenylyl Cyclase Type 1 Activity for Treatment of Inflammatory Pain - PMC [pmc.ncbi.nlm.nih.gov]
- 6. glpbio.com [glpbio.com]
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